

Physicochemical and Calculated Thermochemical Data

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Compound of Interest

Compound Name: **4-Hydroxyphenylacetamide**

Cat. No.: **B194378**

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The following table summarizes the known physical and calculated thermochemical properties of **4-Hydroxyphenylacetamide**. It is important to note that some of the thermochemical data are estimations and have been calculated using computational methods.

Property	Value	Unit	Source
Molecular Formula	C8H9NO2	-	[1] [2]
Molar Mass	151.16	g/mol	[1] [2]
Melting Point	176-178	°C	[1]
Boiling Point (rough estimate)	273.17	°C	[1]
Density (rough estimate)	1.2023	g/cm ³	[1]
Water Solubility	Soluble	-	[1]
Standard Gibbs free energy of formation (ΔfG°)	-88.20	kJ/mol	[2]

Note: There is a significant potential for confusion between **4-Hydroxyphenylacetamide** and its isomer, N-(4-hydroxyphenyl)acetamide, commonly known as paracetamol or acetaminophen. Researchers should ensure they are working with the correct compound.

General Experimental Protocols for Thermochemical Data Determination

While specific experimental data for **4-Hydroxyphenylacetamide** is limited, the following are detailed methodologies for key experiments used to determine the thermochemical properties of solid organic compounds.

Enthalpy of Combustion

The standard enthalpy of combustion is determined using a bomb calorimeter.

- Sample Preparation: A precisely weighed pellet of **4-Hydroxyphenylacetamide** (approximately 1 g) is placed in a crucible within the bomb calorimeter.
- Calorimeter Setup: The bomb is sealed and pressurized with pure oxygen to approximately 30 atm. It is then submerged in a known quantity of water in the calorimeter's insulated container.
- Ignition and Data Acquisition: The sample is ignited electrically. The temperature of the surrounding water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- Calculation: The heat released by the combustion of the sample is calculated from the temperature rise of the water and the heat capacity of the calorimeter system. The enthalpy of combustion is then determined by dividing the heat released by the number of moles of the sample.

Enthalpy of Sublimation

The enthalpy of sublimation can be determined using several methods, including Knudsen effusion and thermogravimetric analysis (TGA).

- Knudsen Effusion Method:
 - Sample Placement: A small amount of crystalline **4-Hydroxyphenylacetamide** is placed in a Knudsen cell, which has a small orifice.

- Vapor Pressure Measurement: The cell is heated to a series of controlled temperatures, and the rate of mass loss due to effusion of the vapor through the orifice is measured.
- Data Analysis: The vapor pressure at each temperature is calculated from the rate of mass loss. The enthalpy of sublimation is then determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.
- Thermogravimetric Analysis (TGA):
 - Sample Heating: A small sample of **4-Hydroxyphenylacetamide** is heated at a constant rate in a controlled atmosphere (e.g., nitrogen).
 - Mass Loss Monitoring: The mass of the sample is continuously monitored as a function of temperature.
 - Sublimation Enthalpy Calculation: The enthalpy of sublimation can be estimated from the TGA data by applying appropriate kinetic models that relate the rate of mass loss to the vapor pressure and temperature.

Enthalpy of Fusion and Heat Capacity

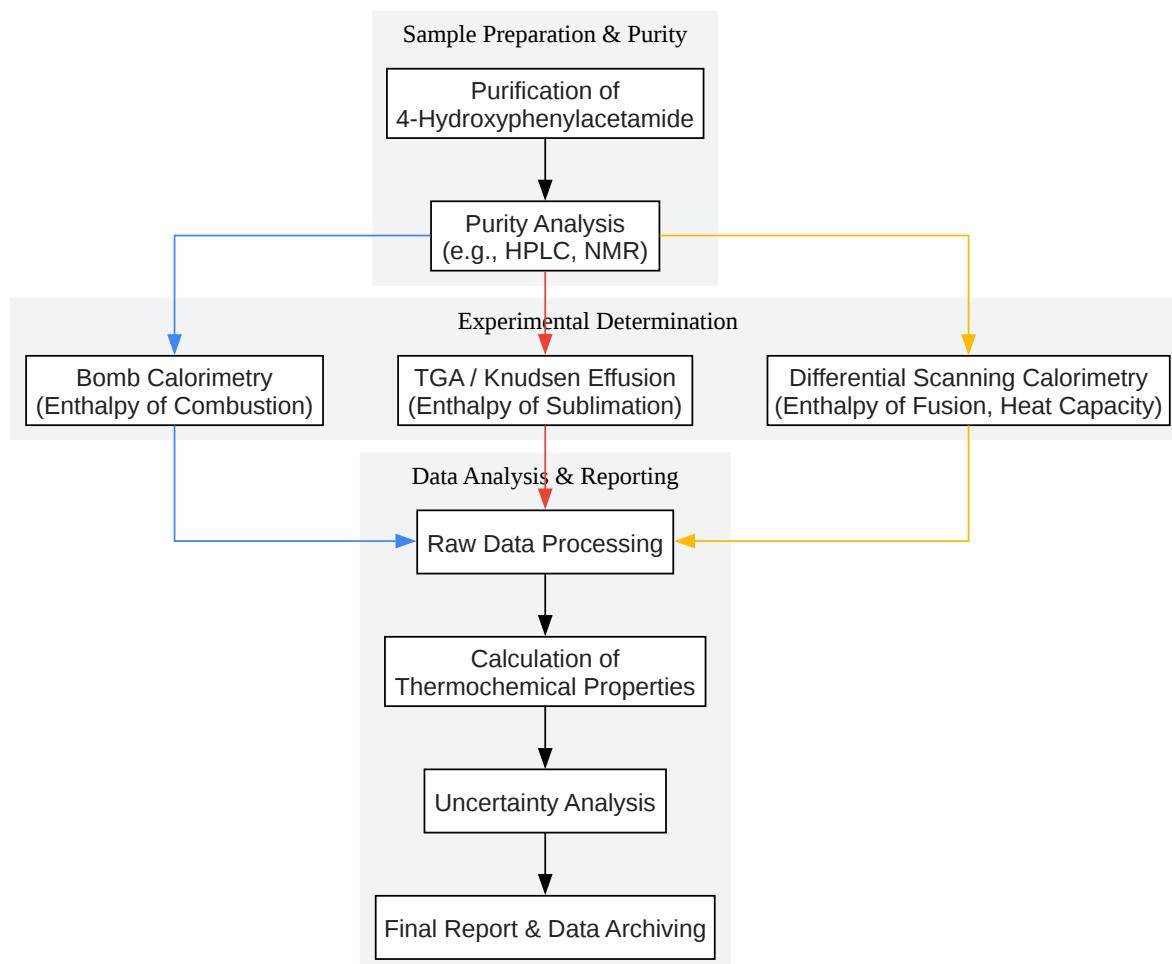
Differential Scanning Calorimetry (DSC) is a powerful technique for measuring the enthalpy of fusion and heat capacity.^[3]

- Sample Preparation: A small, accurately weighed sample of **4-Hydroxyphenylacetamide** (typically 1-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- DSC Analysis: The sample and reference pans are heated at a controlled linear rate. The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Enthalpy of Fusion: The melting of the sample results in an endothermic peak on the DSC thermogram. The area under this peak is directly proportional to the enthalpy of fusion.
- Heat Capacity: The heat capacity of the sample can be determined from the difference in the heat flow to the sample and the reference pans in a region of the thermogram where no

thermal events are occurring.

Workflow for Thermochemical Data Determination

The following diagram illustrates a general workflow for the experimental determination of the thermochemical properties of a solid organic compound like **4-Hydroxyphenylacetamide**.

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Caption: General workflow for determining the thermochemical properties of a solid organic compound.

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